

Application Notes and Protocols for Ivachtin in Caspase-3 Inhibition

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Compound of Interest

Compound Name: *Ivachtin*

Cat. No.: *B1662974*

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Introduction

Ivachtin, also known as Caspase-3 Inhibitor VII, is a potent, nonpeptide, reversible, and noncompetitive inhibitor of caspase-3.[1] With a reported IC50 value of 23 nM, **Ivachtin** serves as a valuable tool for studying the role of caspase-3 in apoptosis and for the development of therapeutics targeting apoptotic pathways.[1] Caspase-3 is a critical executioner caspase in both the extrinsic and intrinsic apoptotic pathways, making its inhibition a key strategy for preventing programmed cell death in various research models.[1] These application notes provide detailed protocols for utilizing **Ivachtin** to inhibit caspase-3 activity in cell lysates and in a cell-based apoptosis model.

Data Presentation

Ivachtin Properties

Property	Value	Reference
Synonyms	Caspase-3 Inhibitor VII, compound 7a	[1]
Mechanism of Action	Nonpeptide, noncompetitive, reversible inhibitor of caspase-3	[1]
IC50 for Caspase-3	23 nM	[1]
Chemical Formula	C ₂₀ H ₂₁ N ₃ O ₇ S	
Molecular Weight	447.5 g/mol	
CAS Number	745046-84-8	

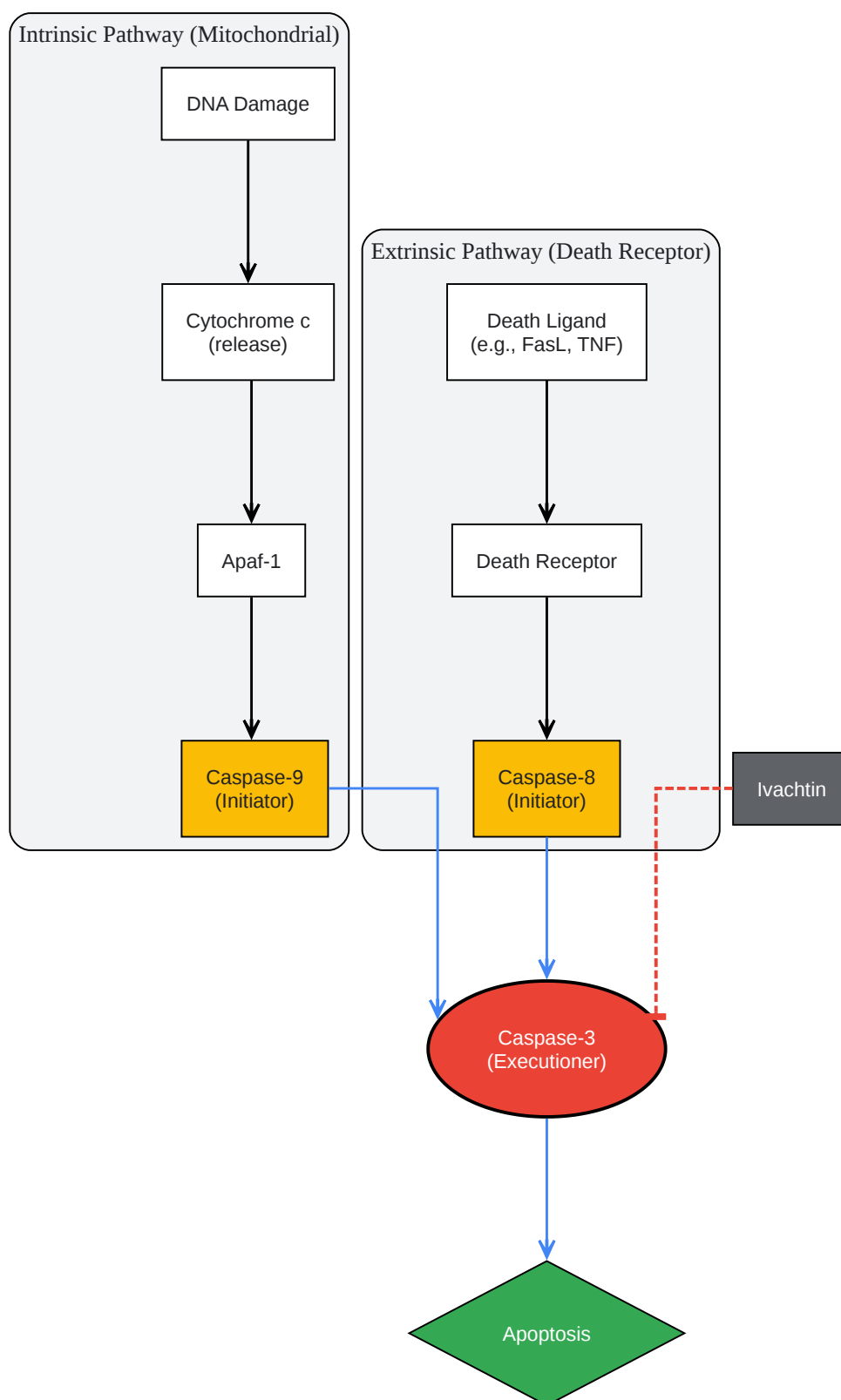
Ivachtin Inhibitory Activity

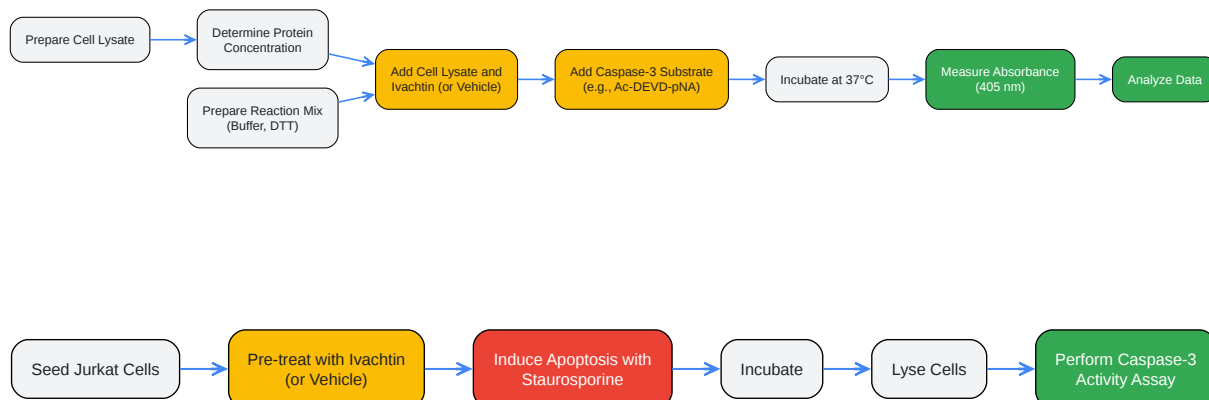
Target	IC50	Selectivity Profile	Reference
Caspase-3	23 nM	Ivachtin has been reported to have modest selectivity for other caspases. However, specific quantitative data (IC50 values) for other caspase family members are not readily available in the public domain.	[1]

Note: Researchers should perform their own selectivity profiling if inhibition of other caspases is a concern for their specific application.

Signaling Pathway

The following diagram illustrates the central role of caspase-3 in the apoptotic signaling cascade.





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References

- 1. medchemexpress.com [medchemexpress.com]
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